

Method for chromate detection in environmental soil samples

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Compound of Interest

Compound Name: Chromate
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An Application Note and Protocol for the Detection of Hexavalent Chromium in Environmental Soil Samples

Authored by: A Senior Application Scientist Introduction: The Imperative for Accurate Chromate Detection

Chromium exists in the environment predominantly in two oxidation states: trivalent [Cr(III)] and hexavalent [Cr(VI)]. While Cr(III) is considered an essential nutrient, Cr(VI) compounds are highly toxic, mobile in soil and water, and are classified as human carcinogens.^{[1][2]} Industrial activities such as chrome plating, leather tanning, and steel production are significant sources of Cr(VI) contamination in soil.^{[1][3]} The stark difference in toxicity necessitates precise, accurate, and reliable analytical methods to specifically quantify Cr(VI) concentrations to assess environmental risk, guide remediation efforts, and ensure regulatory compliance.

This application note provides a comprehensive guide for researchers and scientists on the established methods for determining hexavalent chromium in environmental soil samples. We will delve into the critical sample preparation steps, detail the protocols for the most widely

accepted analytical techniques, and discuss the essential quality control measures required to generate trustworthy and defensible data.

Part 1: The Foundation of Analysis - Sample Preparation

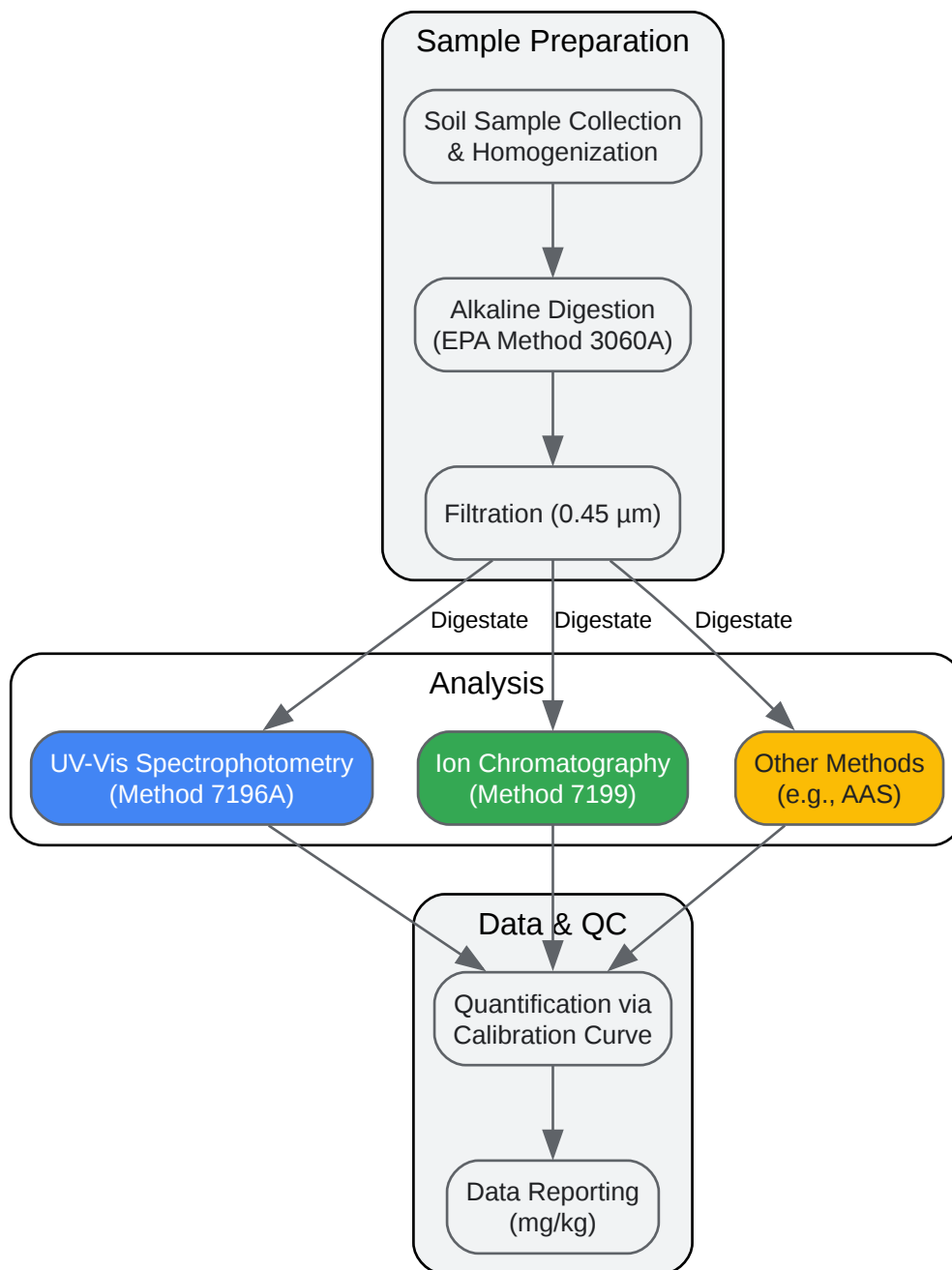
The single most critical step in determining Cr(VI) in soil is the extraction process. The goal is to quantitatively leach Cr(VI) from the soil matrix into an aqueous solution without altering its oxidation state. The U.S. Environmental Protection Agency (EPA) Method 3060A, an alkaline digestion procedure, is the standard for this purpose.[\[4\]](#)[\[5\]](#)

Scientific Principle of Alkaline Digestion (EPA 3060A): The core principle is to use a heated, alkaline solution (pH 12-12.5) composed of sodium hydroxide and sodium carbonate to solubilize Cr(VI) compounds.[\[6\]](#)[\[7\]](#) The high pH is crucial as it minimizes the reduction of Cr(VI) to Cr(III) and the oxidation of native Cr(III) to Cr(VI), which can be catalyzed by soil components like manganese oxides.[\[7\]](#) A phosphate buffer and magnesium chloride are added to further suppress these redox transformations.[\[6\]](#)

Overall Analytical Workflow

The entire process from receiving a sample to obtaining a final concentration follows a structured path, emphasizing careful handling at each stage to ensure data integrity.

Figure 1. General Workflow for Cr(VI) Analysis in Soil



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Caption: General Workflow for Cr(VI) Analysis in Soil.

Protocol 1: Alkaline Digestion of Soil Samples (Based on EPA Method 3060A)

- **Sample Homogenization:** Air-dry the soil sample and sieve it through a 2-mm mesh to remove large debris. Homogenize the sample thoroughly.
- **Weighing:** Weigh approximately 2.5 g of the homogenized soil into a 250 mL beaker or flask.
- **Reagent Addition:** Add 50 mL of digestion solution (0.5 M Sodium Hydroxide / 0.28 M Sodium Carbonate). Add 400 mg of Magnesium Chloride and 0.5 mL of 1.0 M phosphate buffer.
- **Digestion:** Place the beaker on a hot plate and heat to 90-95 °C, stirring continuously for 60 minutes.[\[6\]](#) Do not allow the solution to boil. Ensure the sample is constantly suspended.
- **Cooling & pH Adjustment:** Remove the sample from the heat and allow it to cool to room temperature. Adjust the pH of the slurry to 7.5 ± 0.5 using concentrated nitric acid.
- **Filtration:** Filter the cooled digestate through a 0.45 μm filter to remove particulate matter.
[\[8\]](#) The resulting clear filtrate is now ready for analysis.

Part 2: Core Analytical Methodologies

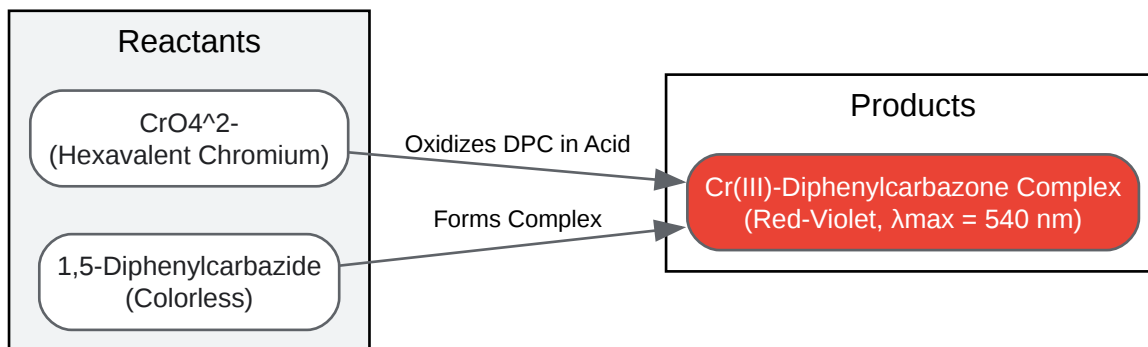
Once the Cr(VI) is in a liquid phase, it can be quantified. The most common and validated methods are UV-Visible Spectrophotometry and Ion Chromatography.

Method A: UV-Visible Spectrophotometry with 1,5-Diphenylcarbazide (EPA Method 7196A)

This colorimetric method is the most widely used for its simplicity, sensitivity, and specificity to Cr(VI).[\[9\]](#)[\[10\]](#)

Scientific Principle: In an acidic solution, Cr(VI) oxidizes 1,5-diphenylcarbazide (DPC) to diphenylcarbazone. The diphenylcarbazone then forms a stable, intense red-violet colored complex with the Cr(III) produced in the reaction.[\[9\]](#)[\[11\]](#) The absorbance of this complex is measured at a wavelength of 540 nm (λ_{max}) and is directly proportional to the initial concentration of Cr(VI) in the sample.[\[9\]](#)[\[12\]](#)

Figure 2. DPC Reaction with Hexavalent Chromium



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Caption: DPC Reaction with Hexavalent Chromium.

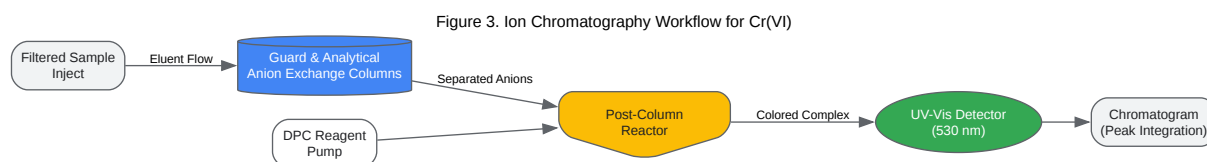
Protocol 2: Spectrophotometric Determination (Based on EPA Method 7196A)

- Sample Aliquot: Pipette a known volume of the filtered digestate (from Protocol 1) into a 50 mL volumetric flask.
- Acidification: Add deionized water to bring the volume to about 25 mL. Carefully add 1 mL of sulfuric acid (50% v/v) and mix.[\[11\]](#)
- Color Development: Add 2 mL of 1,5-diphenylcarbazide solution (0.2g DPC in 100mL isopropyl alcohol).[\[11\]](#) Dilute to the 50 mL mark with deionized water, cap, and mix thoroughly.
- Incubation: Allow the solution to stand for 5-10 minutes for full color development.[\[9\]](#)
- Measurement: Using a spectrophotometer, measure the absorbance of the solution at 540 nm. Zero the instrument using a reagent blank (deionized water and reagents treated identically to the sample).
- Quantification: Determine the concentration of Cr(VI) in the sample by comparing its absorbance to a calibration curve prepared from a series of known Cr(VI) standards.

Method B: Ion Chromatography (IC) (EPA Method 7199)

Ion chromatography offers higher sensitivity and selectivity, making it ideal for detecting very low concentrations of **chromate**.^{[13][14]} It is the determinative method specified in EPA 7199 for soil extracts.^{[8][13]}

Scientific Principle: The filtered sample digestate is injected into the IC system. An anion exchange column separates the negatively charged **chromate** ion (CrO_4^{2-}) from other anions in the sample matrix based on their relative affinities for the column's stationary phase.^{[8][13]} After separation, the **chromate** passes into a post-column reactor where it is mixed with 1,5-diphenylcarbazide. The same red-violet complex is formed as in the spectrophotometric method, and its absorbance is measured by a UV-Vis detector set to 530-540 nm.^{[1][14]}



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Caption: Ion Chromatography Workflow for Cr(VI).

Protocol 3: Ion Chromatography Determination (Based on EPA Method 7199)

- Instrument Setup: Equilibrate the IC system with the appropriate eluent (e.g., ammonium sulfate and ammonium hydroxide solution).^[15] Set the flow rates for the eluent and the post-column reagent (DPC).
- Calibration: Generate a calibration curve by injecting a series of known Cr(VI) standards.
- Sample Injection: Inject a filtered aliquot of the sample digestate into the IC.
- Data Acquisition: Record the chromatogram. The Cr(VI) will appear as a distinct peak at a specific retention time.
- Quantification: The instrument software will integrate the peak area or height and calculate the Cr(VI) concentration based on the calibration curve.

Part 3: Quantitative Data & Quality Control

Generating reliable data requires a robust quality control (QC) system. This involves analyzing blanks, spikes, and certified reference materials to validate the entire analytical process.

Method Performance Characteristics

The choice of method often depends on the required detection limit and the sample matrix.

Parameter	Spectrophotometry (EPA 7196A)	Ion Chromatography (EPA 7199)	Notes
Wavelength (λ_{max})	540 nm[9]	530-540 nm[1][14]	For the DPC-Cr complex.
Typical Range	0.05 to 2.0 mg/L[9][12]	0.0002 to 0.2 mg/L[13][14]	IC is significantly more sensitive.
Method Detection Limit (MDL)	~0.02 mg/L[12]	~0.0002 mg/L (0.2 ppb)[13]	Can be lower with optimization.
Throughput	High (batch processing)	Moderate (sequential analysis)	
Major Interferences	High levels of iron, vanadium, molybdenum, copper. [11][16] Turbidity.	Co-eluting anions (minimal with good chromatography).	IC provides superior separation from interferences.[8]

Essential Quality Control Protocols

To ensure the trustworthiness of the results, the following QC samples must be included with every analytical batch:

- **Method Blank (MB):** An aliquot of reagent water treated exactly as a sample. This is used to assess contamination from reagents or lab procedures. The result should be below the method detection limit.[17][18]
- **Laboratory Control Sample (LCS):** A clean matrix (e.g., reagent water or certified clean sand) spiked with a known concentration of Cr(VI). This verifies the accuracy of the method. Recovery should typically be within 85-115%.[18]
- **Matrix Spike / Matrix Spike Duplicate (MS/MSD):** Aliquots of an actual soil sample are spiked with a known amount of Cr(VI) and analyzed. This assesses the effect of the

sample matrix on the analytical method.[\[18\]](#) Low recovery may indicate a matrix interference.[\[19\]](#)

- Certified Reference Material (CRM): A soil sample with a certified concentration of Cr(VI). Analysis of a CRM provides the highest level of confidence in the overall accuracy of the measurement.[\[20\]](#)

Conclusion

The accurate determination of hexavalent chromium in soil is a multi-step process that hinges on meticulous sample preparation and the selection of an appropriate analytical technique. The UV-Visible spectrophotometric method using 1,5-diphenylcarbazide (EPA 7196A) offers a robust, reliable, and widely accessible solution for most applications. For projects requiring higher sensitivity and specificity, particularly at trace contamination levels, Ion Chromatography (EPA 7199) is the superior method. Regardless of the chosen technique, a rigorous quality control program is not optional—it is the cornerstone of producing scientifically sound and legally defensible environmental data.

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